

# Roselipin 1A from Gliocladium roseum: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Roselipin 1A

Cat. No.: B1250996

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An In-depth Examination of the Bioactive Glycolipid, its Production, and Mechanism of Action

This technical guide provides a comprehensive overview of **Roselipin 1A**, a bioactive natural product synthesized by the marine fungus *Gliocladium roseum*. It is intended for researchers, scientists, and professionals in drug development who are interested in the therapeutic potential of this unique molecule. This document details the production of **Roselipin 1A**, its purification, and its primary biological activity as an inhibitor of diacylglycerol acyltransferase (DGAT), a key enzyme in triglyceride synthesis.

## Introduction to Roselipin 1A

**Roselipin 1A** is a member of a family of four related glycolipids (1A, 1B, 2A, and 2B) isolated from the culture broth of *Gliocladium roseum* strain KF-1040.[1] These compounds are characterized by a highly methylated fatty acid backbone modified with mannose and arabinitol moieties. The complex stereochemistry of **Roselipin 1A**, featuring nine stereogenic centers in its polyketide chain, has made it a subject of interest for total synthesis studies. The primary mechanism of action of **Roselipin 1A** is the inhibition of diacylglycerol acyltransferase (DGAT), an enzyme crucial for the final step of triglyceride biosynthesis. This inhibitory activity suggests its potential as a therapeutic agent for metabolic disorders such as obesity and hypertriglyceridemia.

## Production and Physicochemical Properties

Gliocladium roseum KF-1040, a marine isolate, is the natural producer of **Roselipin 1A**. Optimal production of roselipins has been observed in fermentation media containing natural seawater, highlighting the influence of the marine environment on the biosynthesis of this compound.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Roselipin 1A**

Property	Value
Molecular Formula	C <sub>40</sub> H <sub>72</sub> O <sub>14</sub>
Molecular Weight	776.49 g/mol
Appearance	White powder
Solubility	Soluble in Methanol, Chloroform, Acetonitrile, Acetone, Ethanol, Ethyl acetate
Insolubility	Insoluble in Water, Hexane

## Biological Activity and Quantitative Data

The principal biological activity of **Roselipin 1A** is the inhibition of diacylglycerol acyltransferase (DGAT). The inhibitory potency of **Roselipin 1A** and its related compounds has been quantified in both enzymatic and cell-based assays.

Table 2: DGAT Inhibitory Activity of Roselipins

Compound	IC <sub>50</sub> (μM) - Enzyme Assay (rat liver microsomes)
Roselipin 1A	15 - 22
Roselipin 1B	15 - 22
Roselipin 2A	15 - 22
Roselipin 2B	15 - 22

Data sourced from Tomoda et al., 1999.<sup>[1]</sup>

Beyond its DGAT inhibitory activity, **Roselipin 1A** has also demonstrated antimicrobial effects against organisms such as *Saccharomyces cerevisiae* and *Aspergillus niger*.

## Experimental Protocols

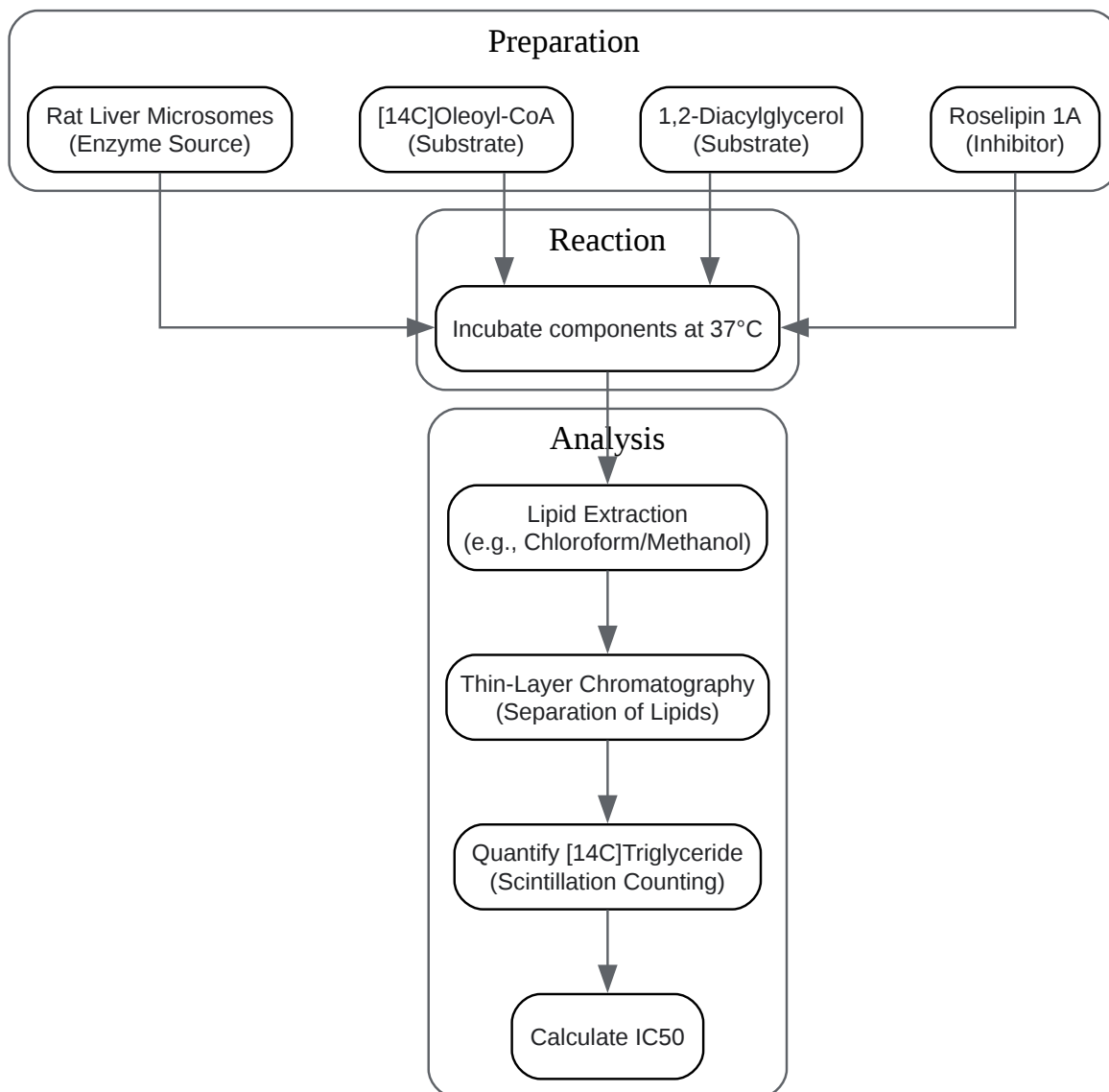
### Fermentation of *Gliocladium roseum* KF-1040 for Roselipin 1A Production

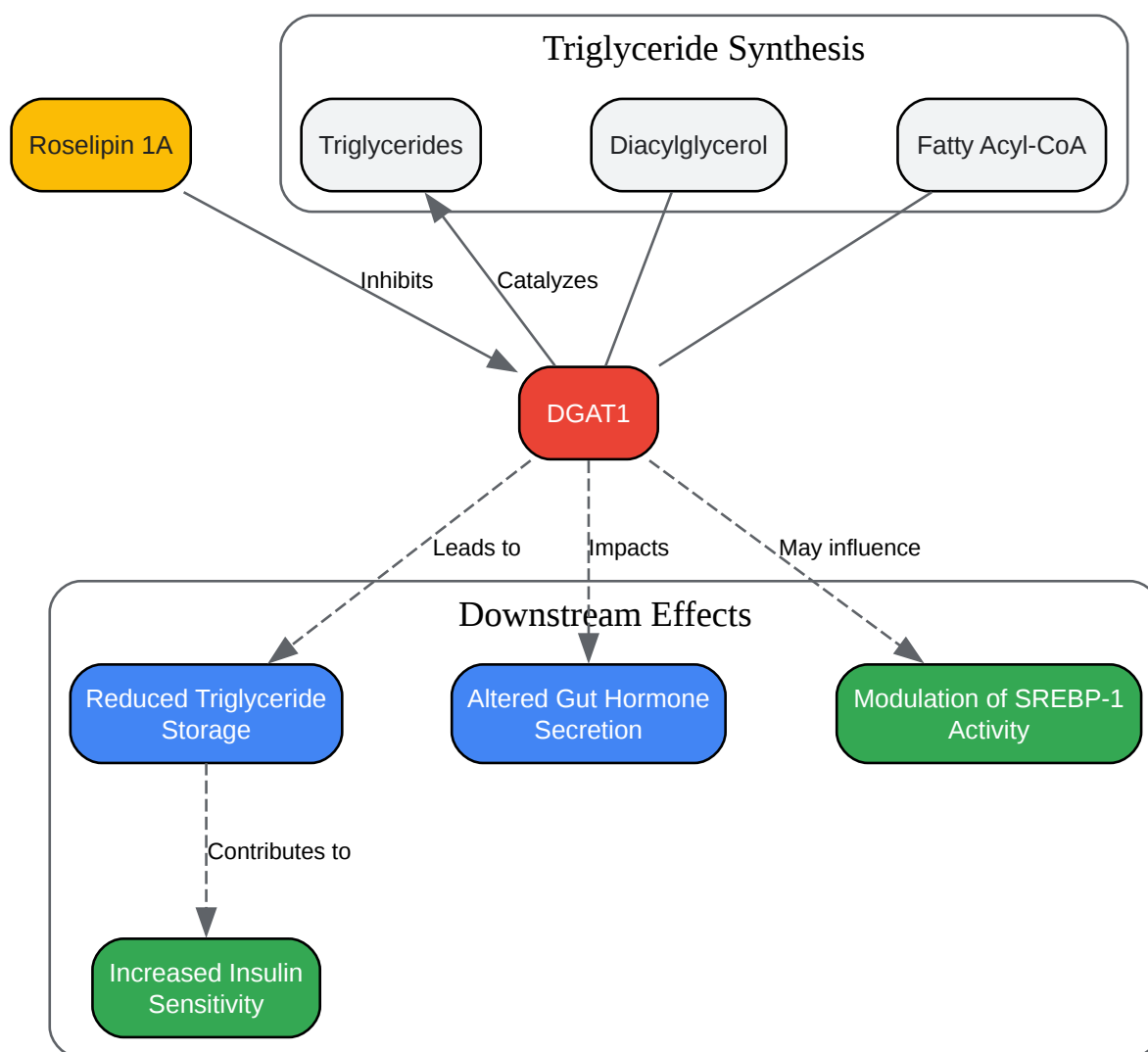
While the exact industrial-scale fermentation protocol for maximizing **Roselipin 1A** yield is proprietary, a general laboratory-scale procedure can be inferred from available literature. Optimal production is achieved in a liquid medium containing natural seawater. A typical fermentation process would involve the following steps:

- **Inoculum Preparation:** Aseptically transfer a viable culture of *Gliocladium roseum* KF-1040 to a seed culture medium. Incubate for a specified period to achieve sufficient biomass.
- **Production Culture:** Inoculate the production medium, containing natural seawater and other essential nutrients (e.g., carbon and nitrogen sources), with the seed culture.
- **Fermentation Conditions:** Maintain the culture under controlled conditions of temperature, pH, and aeration. A general protocol for *Gliocladium roseum* liquid fermentation suggests a temperature range of 26-30°C and a pH of 4-6.
- **Monitoring:** Monitor the fermentation for growth and production of **Roselipin 1A** over a period of several days.

### Isolation and Purification of Roselipin 1A

The following protocol outlines the general steps for the extraction and purification of **Roselipin 1A** from the fermentation broth of *Gliocladium roseum* KF-1040.





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## References

- 1. Roselipins, inhibitors of diacylglycerol acyltransferase, produced by *Gliocladium roseum* KF-1040 - PubMed [pubmed.ncbi.nlm.nih.gov]

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